

Tribenoside drug classification ATC code

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Compound Focus: Tribenoside

CAS No.: 10310-32-4

Cat. No.: S545791

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ATC Classification of Tribenoside

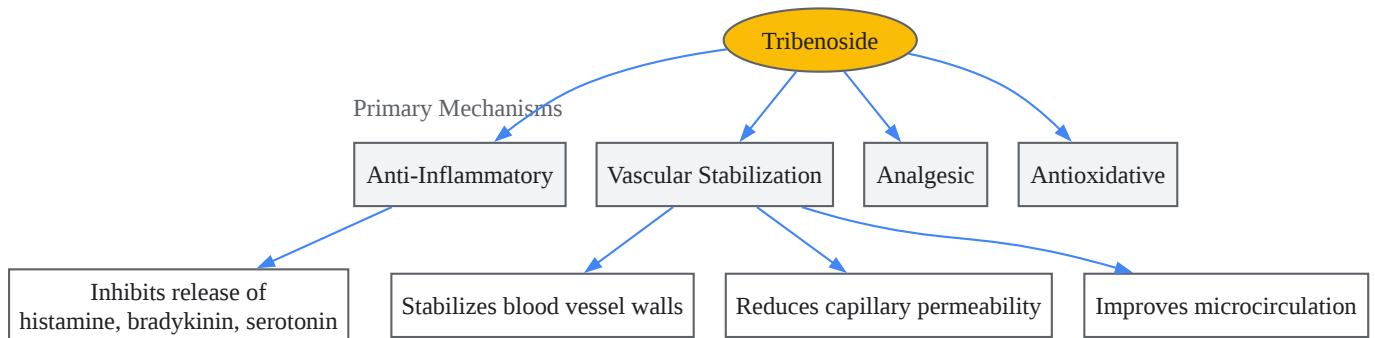
The ATC system classifies **Tribenoside** under the following codes for topical use and systemic action [1] [2] [3]:

ATC Code	Level 1 (Anatomical Main Group)	Level 4 (Therapeutic/Pharmacological Subgroup)	Level 5 (Chemical Substance)
C05AX05	Cardiovascular System	Other agents for treatment of hemorrhoids and anal fissures for topical use	Tribenoside
C05CX01	Cardiovascular System	Other capillary stabilizing agents	Tribenoside

- **C05AX05:** This code places **tribenoside** among **topical treatments** for hemorrhoids and anal fissures [1].
- **C05CX01:** This code highlights its function as a **capillary stabilizing agent**, indicating a vasoprotective mechanism of action that can be administered systemically [2].

Mechanism of Action and Key Properties

Tribenoside's therapeutic effects are achieved through a multi-faceted pharmacological profile as summarized in the diagram below.



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Tribenoside exerts therapeutic effects through four primary interconnected mechanisms.

- **Anti-inflammatory Effects:** Reduces swelling and discomfort by **inhibiting the release of pro-inflammatory mediators** like histamine, bradykinin, and serotonin [4].
- **Vascular-Stabilizing Effects:** Alleviates venous stasis and congestion by **stabilizing capillary walls** to prevent fluid leakage, reducing blood viscosity, and improving microcirculation [4].
- **Analgesic Properties:** Provides pain relief by blocking pain signals through a combination of anti-inflammatory action and direct effects on neural pathways [4] [5].
- **Antioxidative Properties:** Protects tissues from oxidative damage by **neutralizing free radicals**, supporting its anti-inflammatory and vascular-stabilizing effects [4].
- **Wound Healing:** Stimulates the production of laminin, a key protein, to help **repair the basement membrane** during wound healing [5].

Experimental Data and Research Insights

Key experimental findings and chemical properties of **Tribenoside** are relevant for research and development professionals.

In Vitro and In Vivo Experimental Findings

Aspect	Experimental Model/System	Key Finding	Reference
Cytotoxic Effect	HeLa cells (in vitro)	Exhibited a dose-responsive reduction in cell viability with an EC50 of 13.74 μM .	[6]
Anti-arthrotic / Wound Healing	Male C57 black mice (in vivo)	Oral administration (500 & 1,200 mg/kg weekly) led to a significant reduction in arthrotic involvement.	[6]
Wound Healing Mechanism	HaCaT cells (human keratinocyte cell line)	Stimulated laminin α 5 production and laminin-332 deposition, aiding basement membrane repair.	[5]
Broad Pharmacological Profile	Pre-clinical models (historical)	Displayed fibrinolysis-promoting, membrane-stabilizing, and venotropic properties without affecting prostaglandin synthesis.	[7]

Chemical and Physical Properties

The following table summarizes key identifiers and properties of **Tribenoside** for research applications [5] [3] [8]:

Property	Value / Description
CAS Registry Number	10310-32-4
Molecular Formula	$C_{29}H_{34}O_6$
Molecular Weight	478.585 g/mol

Property	Value / Description
IUPAC Name	(3R,4R,5R)-5-[(1R)-1,2-bis(phenylmethoxy)ethyl]-2-ethoxy-4-phenylmethoxyoxolan-3-ol
Systematic Name	Ethyl 3,5,6-tri-O-benzyl-D-glucofuranoside (TBGF)
Synonyms	Glyvenol, Hemocuron, Tribenol
Drug Highest Phase	Approved (First approved in Japan on March 5, 1977)

Important Safety and Research Information

- **Adverse Effects:** **Tribenoside** has been associated with **drug hypersensitivity syndrome** in some cases, which can be linked to cytomegalovirus (CMV) reactivation [5].
- **Research-Use Only:** Some commercial sources specify that their **Tribenoside** is "For research use only" and not for direct human therapeutic application [6].

The dual ATC classification of **Tribenoside** reflects its primary use as a topical treatment for hemorrhoids and its systemic action as a capillary stabilizer. Its multi-target mechanism involving anti-inflammatory, vascular-stabilizing, analgesic, and wound-healing properties makes it a compound of continued research interest.

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